

# Physical properties of 3-(1-Cyanoethyl)benzoyl chloride

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## Compound of Interest

Compound Name: 3-(1-Cyanoethyl)benzoyl chloride

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An In-depth Technical Guide to the Physical Properties of **3-(1-Cyanoethyl)benzoyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3-(1-Cyanoethyl)benzoyl chloride**, a key intermediate in the synthesis of various pharmaceuticals, including the non-steroidal anti-inflammatory drug (NSAID) Ketoprofen. This document collates data from various sources, presents it in a clear and accessible format, and outlines the standard experimental methodologies used to determine these properties.

## Chemical Identity and Structure

**3-(1-Cyanoethyl)benzoyl chloride** is an acyl chloride derivative of benzoic acid. Its chemical structure features a benzoyl chloride moiety substituted at the meta-position with a 1-cyanoethyl group.

Caption: Chemical structure of **3-(1-Cyanoethyl)benzoyl chloride**.

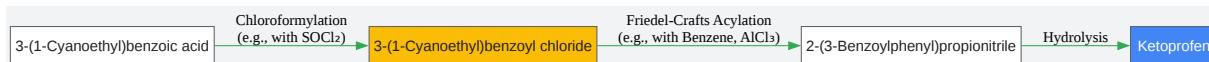
## Physical Properties

The physical properties of **3-(1-Cyanoethyl)benzoyl chloride** are summarized in the table below. These values are compiled from various chemical databases and supplier information. It should be noted that some of these properties are predicted through computational models.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>8</sub> ClNO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	193.63 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	305.9 °C at 760 mmHg	<a href="#">[3]</a>
Density	1.215 g/cm <sup>3</sup> (Predicted)	<a href="#">[3]</a> <a href="#">[5]</a>
Flash Point	138.8 °C	<a href="#">[3]</a>
Vapor Pressure	0.0008 mmHg at 25°C	<a href="#">[3]</a>
Appearance	Colorless fuming liquid (typical for acyl chlorides)	<a href="#">[6]</a>
Solubility	Reacts violently with water; soluble in organic solvents.	<a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	42872-29-7	<a href="#">[3]</a> <a href="#">[4]</a>
Canonical SMILES	CC(C#N)C1=CC(=CC=C1)C(=O)Cl	<a href="#">[2]</a> <a href="#">[3]</a>
InChIKey	XXQNFMGCPMJJSJ-UHFFFAOYSA-N	<a href="#">[2]</a>
XLogP3	2.7	<a href="#">[3]</a> <a href="#">[5]</a>
Topological Polar Surface Area (PSA)	40.9 Å <sup>2</sup>	<a href="#">[5]</a>
Hydrogen Bond Donor Count	0	<a href="#">[3]</a>
Hydrogen Bond Acceptor Count	2	<a href="#">[3]</a>

## Role in Pharmaceutical Synthesis

**3-(1-Cyanoethyl)benzoyl chloride** is a crucial intermediate in the multi-step synthesis of Ketoprofen. The general synthetic pathway involves the transformation of a precursor through several stages to yield the final active pharmaceutical ingredient.



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Caption: Synthesis pathway of Ketoprofen involving **3-(1-Cyanoethyl)benzoyl chloride**.<sup>[8][9]</sup>

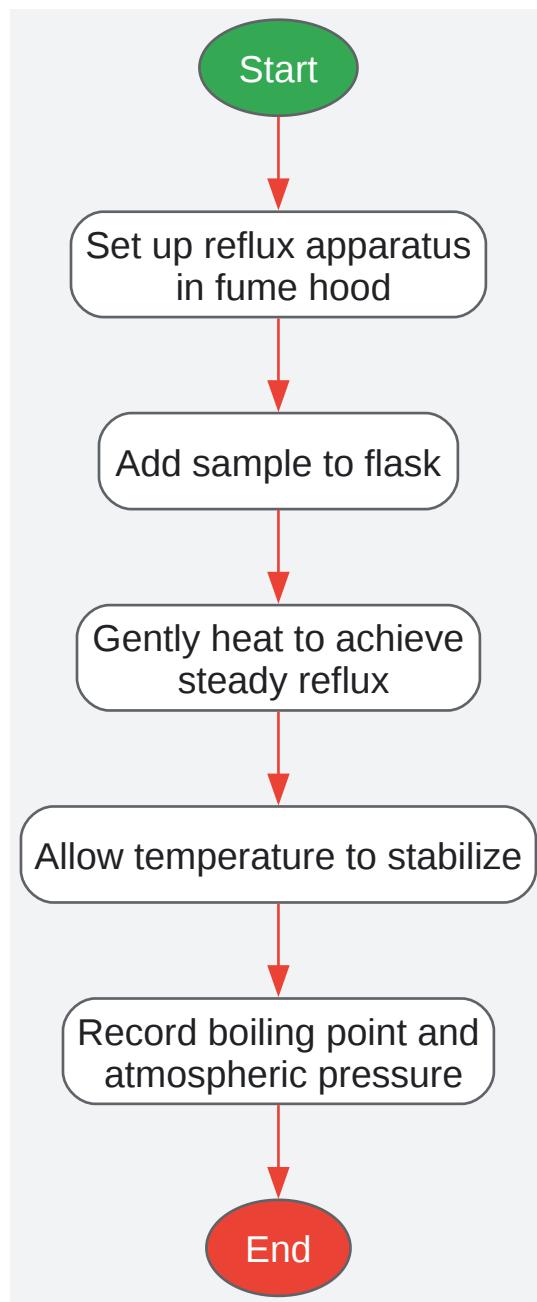
## Experimental Protocols for Physical Property Determination

While specific experimental reports for **3-(1-Cyanoethyl)benzoyl chloride** are not publicly detailed, the following are standard, validated methodologies for determining the key physical properties of liquid organic compounds, particularly reactive acyl chlorides.

### Boiling Point Determination

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

- Method: Distillation or Reflux
  - Apparatus Setup: A small quantity of the compound is placed in a round-bottom flask. A condenser is attached vertically to the flask, and a thermometer is positioned so that its bulb is just below the side arm of the condenser, ensuring it measures the temperature of the vapor that is in equilibrium with the boiling liquid.<sup>[10]</sup>
  - Heating: The flask is heated gently using a sand bath or heating mantle to achieve a steady reflux.<sup>[10]</sup>
  - Measurement: The temperature is recorded when it stabilizes, indicating a constant rate of reflux. This stable temperature is the boiling point at the recorded atmospheric pressure.
  - Safety: This procedure must be conducted in a fume hood due to the reactivity of acyl chlorides and the evolution of HCl gas upon contact with atmospheric moisture.<sup>[6]</sup>



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Caption: Workflow for experimental determination of boiling point via reflux.

## Density Measurement

Density is the mass of a substance per unit volume. For liquids, this is commonly measured using a pycnometer or a digital density meter.

- Method: Pycnometry (Gravimetric)

- Calibration: A pycnometer (a glass flask with a precise volume) is cleaned, dried, and weighed accurately ( $m_1$ ). It is then filled with a reference substance of known density (e.g., deionized water) at a specific temperature, and weighed again ( $m_2$ ). The volume of the pycnometer is calculated.
- Sample Measurement: The pycnometer is emptied, dried, and filled with **3-(1-Cyanoethyl)benzoyl chloride** at the same specific temperature. It is then weighed ( $m_3$ ).
- Calculation: The density ( $\rho$ ) of the sample is calculated using the formula:  $\rho_{\text{sample}} = (m_3 - m_1) / V_{\text{pycnometer}}$
- Note: This method is highly accurate but requires careful temperature control.[11][12] An alternative, faster method involves using an oscillating U-tube digital density meter, which measures the change in oscillation frequency of a U-shaped tube when filled with the sample.[11]

## Flash Point Determination

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air near its surface.

- Method: Closed-Cup Method (e.g., Pensky-Martens)
  - Apparatus: A sample of the liquid is placed in a sealed cup (the "closed-cup") equipped with a heating apparatus, a stirrer, and an ignition source port.[13]
  - Procedure: The sample is heated at a slow, constant rate while being stirred.
  - Ignition Test: At regular temperature intervals, an ignition source (a small flame) is introduced into the vapor space above the liquid through the port.[13][14]
  - Determination: The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite with a distinct flash.[13][14]
  - Rationale: The closed-cup method is preferred for volatile and hazardous materials as it contains the vapors, providing a more precise and safer measurement compared to open-cup methods.[14]

This guide provides foundational data and methodologies essential for professionals working with **3-(1-Cyanoethyl)benzoyl chloride**, facilitating safer handling, process development, and further research.

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